

N-Acetyl Guanosine basic research overview

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Compound Focus: N-Acetyl Guanosine

CAS No.: 21967-06-6

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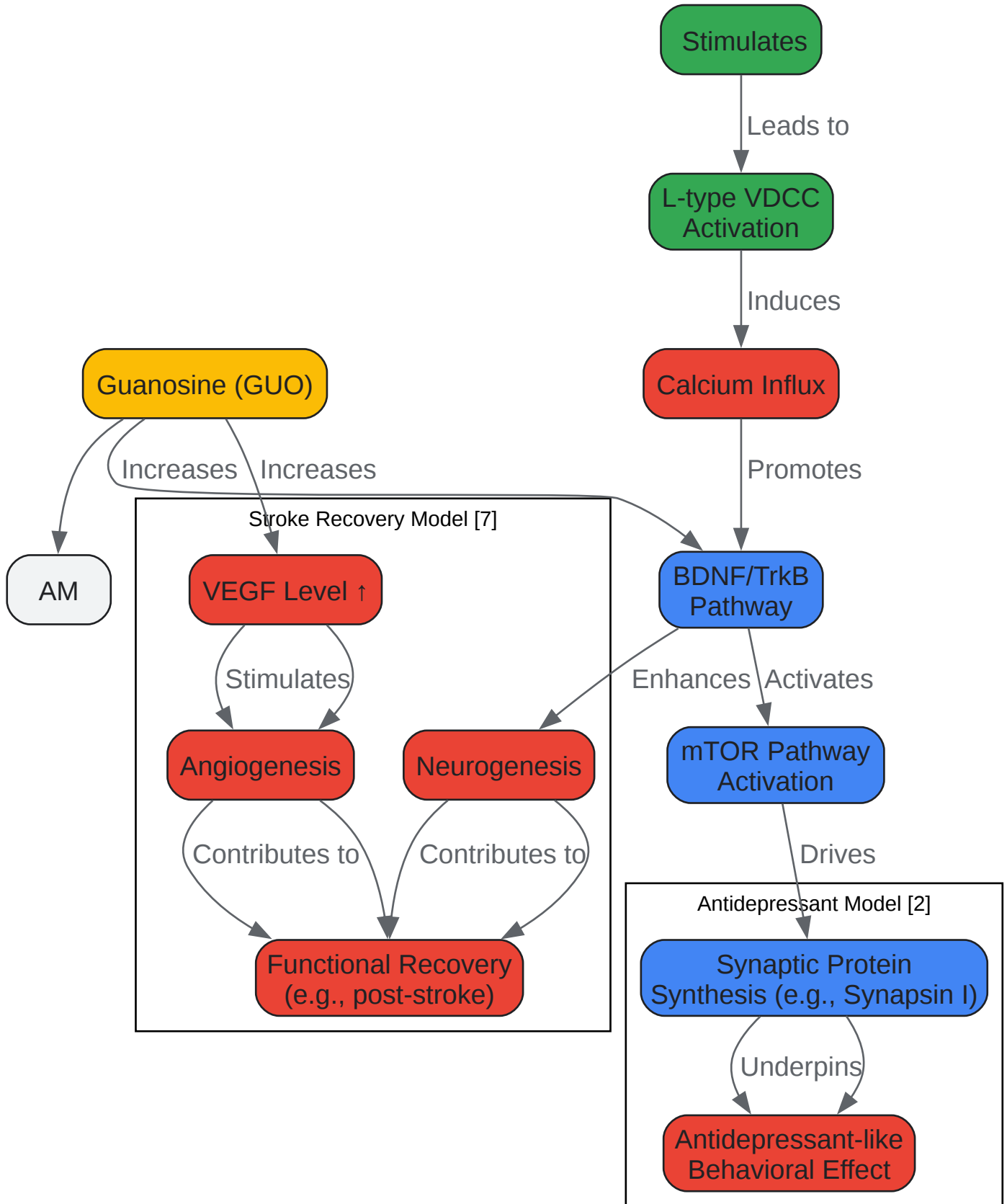
Guanosine in Basic Research

Guanosine is a purine nucleoside comprising guanine attached to a ribose sugar [1]. Its phosphorylated forms are fundamental to cellular energy transfer and protein synthesis [2]. Beyond these core metabolic functions, a significant body of preclinical research investigates its extracellular signaling roles, particularly in the nervous system.

- **Neurological and Behavioral Effects:** Studies in animal models suggest that administered guanosine can produce antidepressant-like effects. These effects appear to involve the modulation of key neurotransmitter systems and growth factors, including the activation of AMPA receptors, voltage-dependent calcium channels, and the BDNF/TrkB signaling pathway [3].
- **Neuroprotection and Recovery:** Research in a mouse model of photothrombotic stroke has shown that delayed administration of guanosine (starting 24 hours post-stroke) can improve long-term functional recovery. This recovery is associated with enhanced neurogenesis and angiogenesis, likely driven by increased levels of Brain-Derived Neurotrophic Factor (BDNF) and Vascular Endothelial Growth Factor (VEGF) in the brain [4].

The diagram below synthesizes findings from multiple studies to illustrate the proposed signaling pathways through which guanosine may exert its neurological effects.

Proposed Neurological Signaling Pathways of Guanosine



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Proposed signaling pathways for guanosine's neurological effects, synthesizing evidence from depression and stroke recovery models.

Experimental Insights and Protocols

For researchers, the methodological details from key studies provide a valuable starting point for experimental design.

- **In Vivo Stroke Recovery Model:** One study investigated delayed guanosine treatment in a mouse photothrombotic stroke model [4].
 - **Compound:** Guanosine (Sigma-Aldrich), dissolved in sterile saline.
 - **Dosing:** 8 mg/kg, administered intraperitoneally.
 - **Treatment Window:** Began 24 hours post-stroke and continued daily for 7 consecutive days.
 - **Key Assessments:** Functional recovery was tracked using behavioral tests (modified neurological severity score, grid walking, cylinder test) at days 1, 7, 14, and 28 post-stroke. Neurogenesis and angiogenesis were evaluated via immunohistochemistry (BrdU co-labelling with DCX, NeuN, and von Willebrand factor). Molecular changes (BDNF/VEGF levels) were detected by western blot.
- **In Vivo Antidepressant-like Effect Model:** Research into the mechanisms of guanosine's behavioral effects employed a tail suspension test (TST) in mice [3].
 - **Compound:** Guanosine.
 - **Dosing:** 0.05 mg/kg, administered orally (p.o.).
 - **Mechanism Investigation:** The study used specific inhibitors administered via intracerebroventricular (i.c.v.) or intraperitoneal (i.p.) routes 15-45 minutes after guanosine to probe mechanism:
 - **DNQX** (2.5 µg/site, i.c.v.): AMPA receptor antagonist.
 - **Verapamil** (10 mg/kg, i.p.): L-type voltage-dependent calcium channel blocker.
 - **K-252a** (1 µg/site, i.c.v.): TrkB receptor antagonist.
 - **BDNF antibody** (1 µg/site, i.c.v.): To sequester BDNF.
 - **Key Finding:** The antidepressant-like effect of guanosine in the TST was prevented by all these inhibitors, indicating a dependence on the AMPA/VDCC/BDNF/TrkB pathway.

Chemical Profile of N-Acetyl Guanosine Derivatives

In a chemical synthesis context, "**N-Acetyl Guanosine**" typically refers to protected forms where the reactive amino and hydroxyl groups are blocked with acetyl or similar groups to prevent side reactions.

The table below outlines the properties of a common derivative, **N-Isobutyryl-2',3'-diacetyl-guanosine**.

Property	Description
CAS Number	163586-86-5 [5] [6]
Molecular Formula	$C_{18}H_{23}N_5O_8$ [5] [6]
Molecular Weight	437.41 g/mol [5] [6]
Chemical Name	N-Isobutyryl-2',3'-diacetyl-guanosine [5]
Role & Use	Protected guanosine derivative; intermediate in oligonucleotide synthesis and pharmaceutical research [5] [6].

Research Status and Future Directions

It is important to distinguish the research stages:

- **Guanosine itself** is an **investigational compound** in neurology, with promising but preclinical results [7] [4].
- **N-Acetyl Guanosine derivatives** are primarily **chemical tools or intermediates**, not typically the active molecules being studied for direct biological activity.

Future research will likely focus on elucidating the precise molecular targets of guanosine, optimizing its pharmacokinetic properties, and translating the robust preclinical findings into clinical applications for conditions like stroke and depression.

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References

1. - Wikipedia Guanosine [en.wikipedia.org]
2. 10 Guanosine Manufacturers in 2025 | Metoree [us.metoree.com]
3. Antidepressant-like effect of guanosine involves activation of AMPA... [pmc.ncbi.nlm.nih.gov]
4. Delayed administration of guanosine improves long-term functional... [spandidos-publications.com]
5. -Isobutyryl-2',3'- N - acetyl _TargetMol guanosine [targetmol.com]
6. -9-17 Guanosine , N -(2-methyl-1-oxopropyl)-, 2',3'-diacetate N [chemicalbook.com]
7. : Uses, Interactions, Mechanism of Action | DrugBank Online Guanosine [go.drugbank.com]

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